

Technical Support Center: Optimizing Amorolfine for In Vitro Synergy Testing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Loceryl

Cat. No.: B7887695

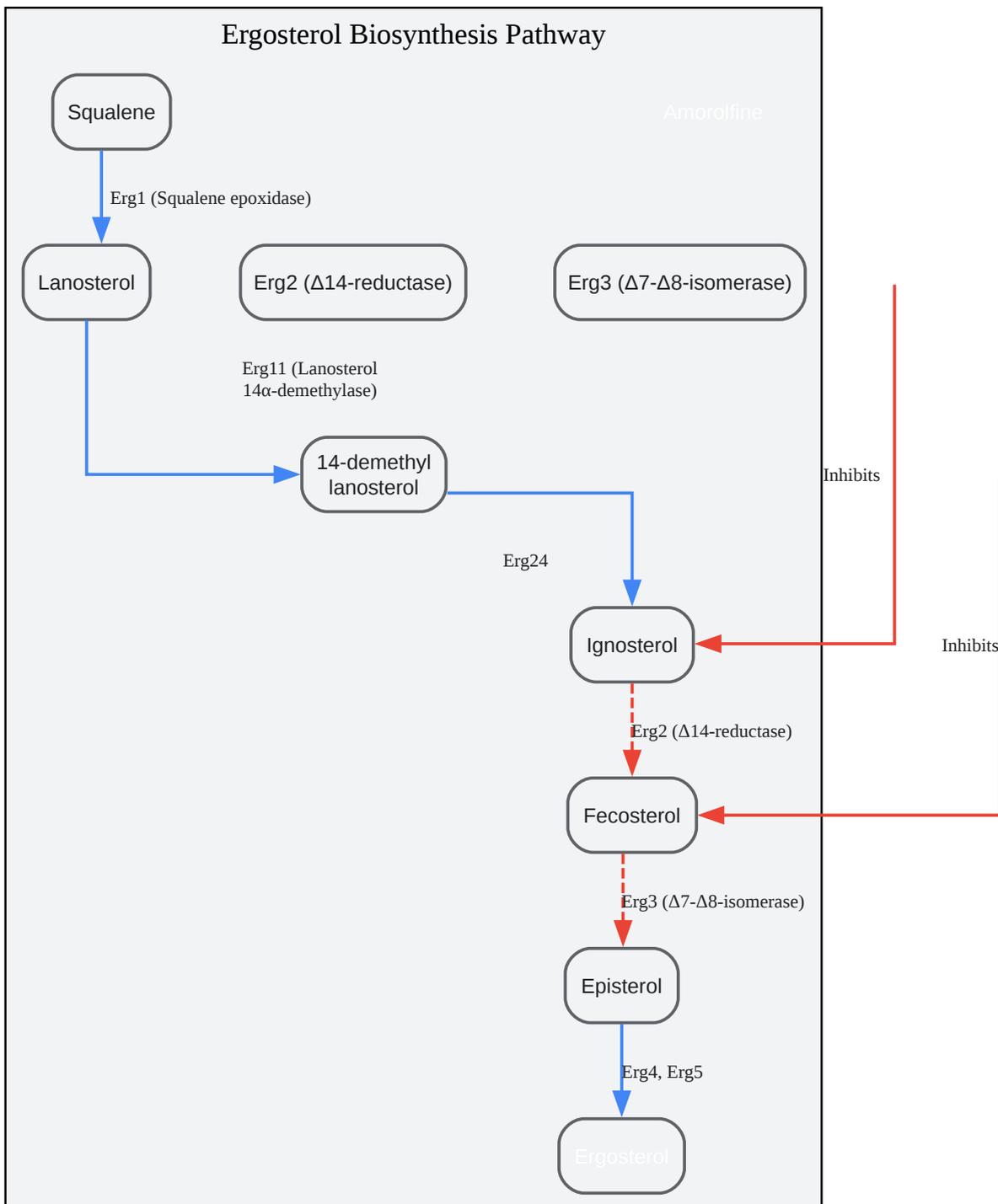
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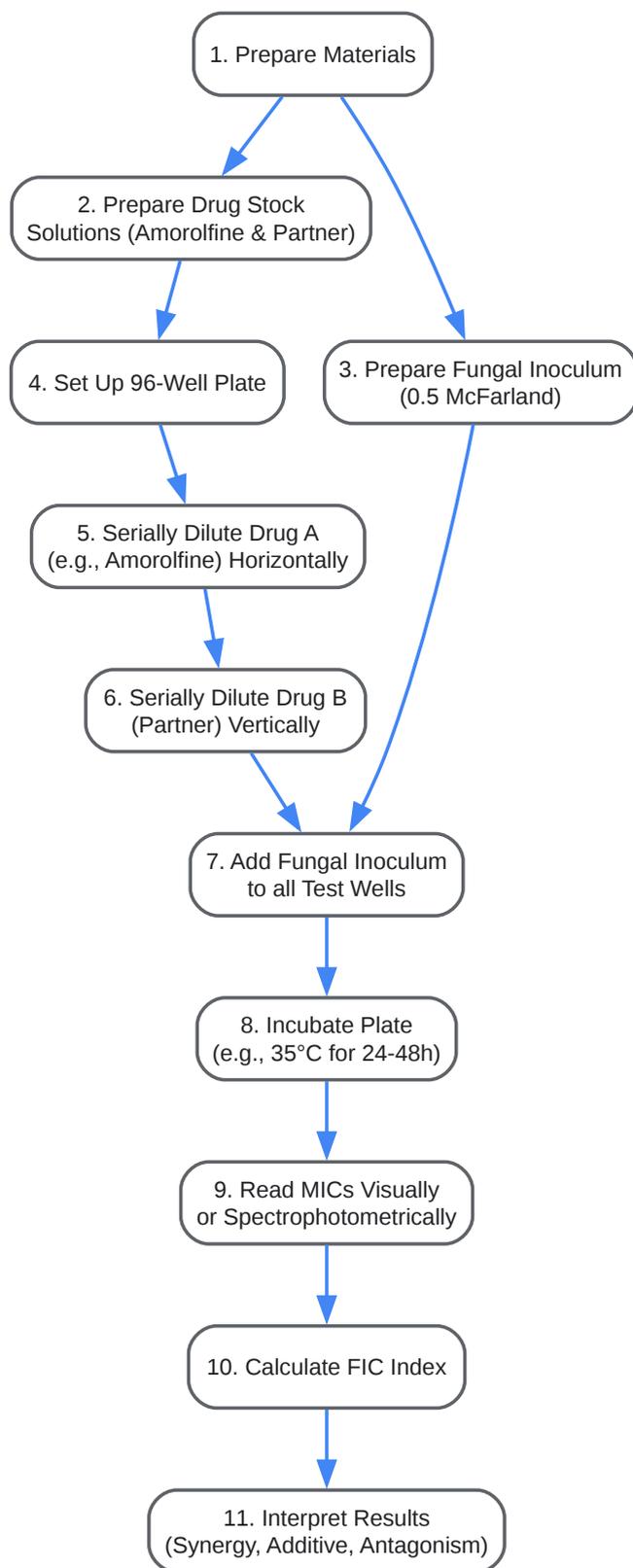
This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting advice for optimizing amorolfine concentrations in in vitro synergy testing.

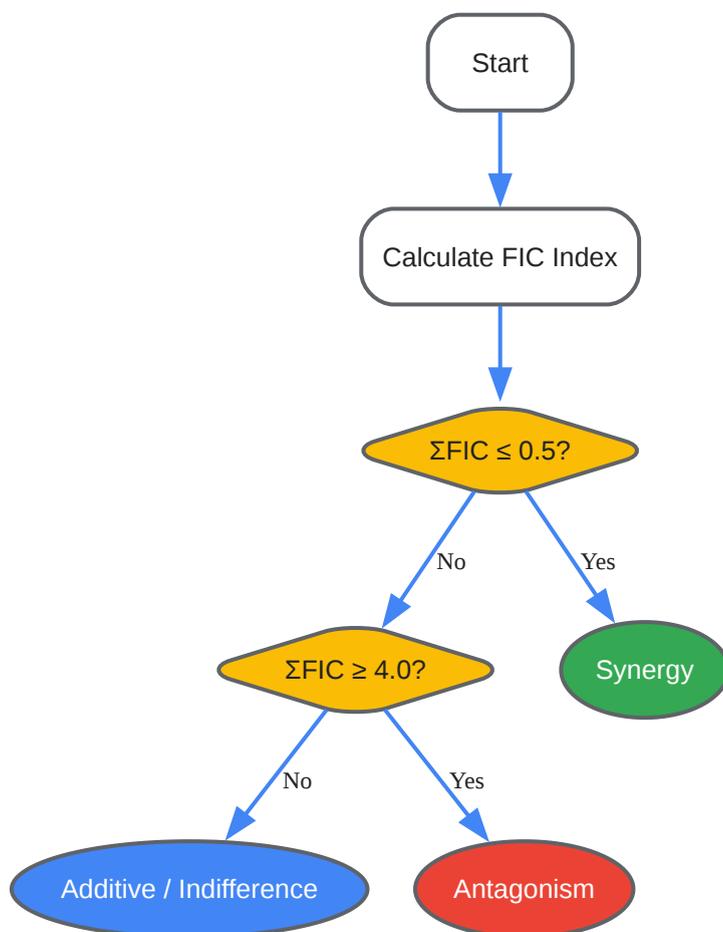
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of amorolfine?

Amorolfine is a morpholine antifungal agent that disrupts the fungal cell membrane's integrity. It works by inhibiting two specific enzymes in the ergosterol biosynthesis pathway: $\Delta 14$ -reductase and $\Delta 7$ - $\Delta 8$ -isomerase. This inhibition leads to a depletion of ergosterol, an essential component of the fungal cell membrane, and an accumulation of ignosterol. The resulting altered cell membrane has increased permeability, ultimately leading to fungal cell death.







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- To cite this document: BenchChem. [Technical Support Center: Optimizing Amorolfine for In Vitro Synergy Testing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7887695#optimizing-amorolfine-concentration-for-in-vitro-synergy-testing>]

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